

# Available Information on Zileuton-13C2 15N

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**Compound Focus:** Zileuton-13C2,15N

Cat. No.: S12860184

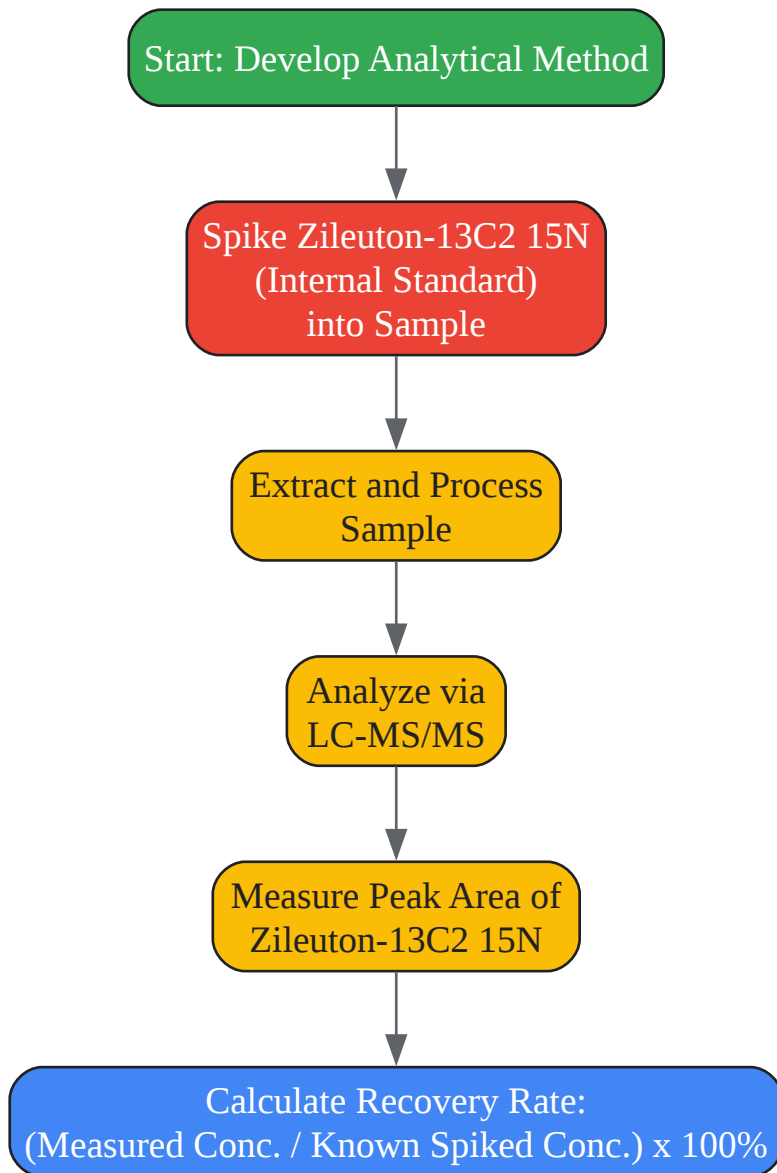
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The table below summarizes the known specifications for Zileuton-13C2 15N based on current search results.

Specification	Details
Product Name	Zileuton-13C2,15N [1]
Description	15N and 13C labeled Zileuton [1]
Bioactivity	Potent and selective inhibitor of 5-lipoxygenase (the same as unlabeled Zileuton) [1]
Formula	$C_9^{13}C_2H_8N^{15}NO_2S$ [1]
Molar Mass	235.24 [1]
Usage	For research use only, not for human use. Primarily incorporated into drug molecules as tracers for quantification during drug development [1].

## Experimental Role and Pathway

The following diagram illustrates the general role of Zileuton-13C2 15N in a research or analytical context, where its recovery would be measured.



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## References

1. - Zileuton , 13 \_product\_DataBase\_PeptideDB C 2 15 N [peptidedb.com]

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